

Personal protective equipment for handling TD-106

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Compound of Interest

Compound Name: TD-106

Cat. No.: B2824162

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Essential Safety and Handling Guide for TD-106

This document provides immediate safety, handling, and disposal information for **TD-106** (CAS 2250288-69-6), a cereblon (CRBN) modulator utilized in targeted protein degradation research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **TD-106**, a comprehensive approach to personal protection is crucial. The following table summarizes the recommended PPE.

Equipment Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn with side-shields to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure to change gloves frequently and immediately if contaminated.
Body Protection	Laboratory Coat	A full-sleeved lab coat is mandatory to prevent skin contact.
Respiratory Protection	Fume Hood or Respirator	All handling of solid TD-106 or its solutions should be conducted in a certified chemical fume hood to avoid inhalation. For situations outside of a fume hood, a respirator with an appropriate organic vapor cartridge may be necessary.

Storage and Handling Protocols

Proper storage and handling are vital to maintain the integrity of **TD-106** and to ensure a safe laboratory environment.

Storage Conditions:

Form	Temperature	Duration	Additional Requirements
Powder	-20°C	Long-term (months to years)	Store in a dry, dark location.
4°C	Short-term (days to weeks)	Keep sealed and protected from moisture and light.[1]	
In Solvent	-80°C	Up to 6 months	Aliquot to avoid multiple freeze-thaw cycles.
-20°C	Up to 1 month	Ensure the container is tightly sealed.[2]	

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within a chemical fume hood.
- Weighing: If working with the solid form, carefully weigh the required amount on a calibrated analytical balance within the fume hood.
- Dissolving: **TD-106** is soluble in DMSO.[2] When preparing solutions, add the solvent to the solid slowly to avoid splashing. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[3]
- Use: When using **TD-106** in experiments, maintain the use of all recommended PPE.
- Post-Handling: After use, decontaminate all surfaces and equipment. Dispose of all contaminated materials as outlined in the disposal plan. Wash hands thoroughly.

Disposal Plan

All waste containing **TD-106** must be treated as hazardous chemical waste.

Waste Type	Container	Disposal Procedure
Solid TD-106	Labeled Hazardous Waste Container	Collect in a clearly labeled, sealed container for chemical waste.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled Sharps or Solid Waste Container	Place in a designated, sealed container for hazardous solid waste.
Liquid Waste (e.g., unused solutions)	Labeled Hazardous Liquid Waste Container	Collect in a sealed, compatible container clearly labeled as hazardous chemical waste.

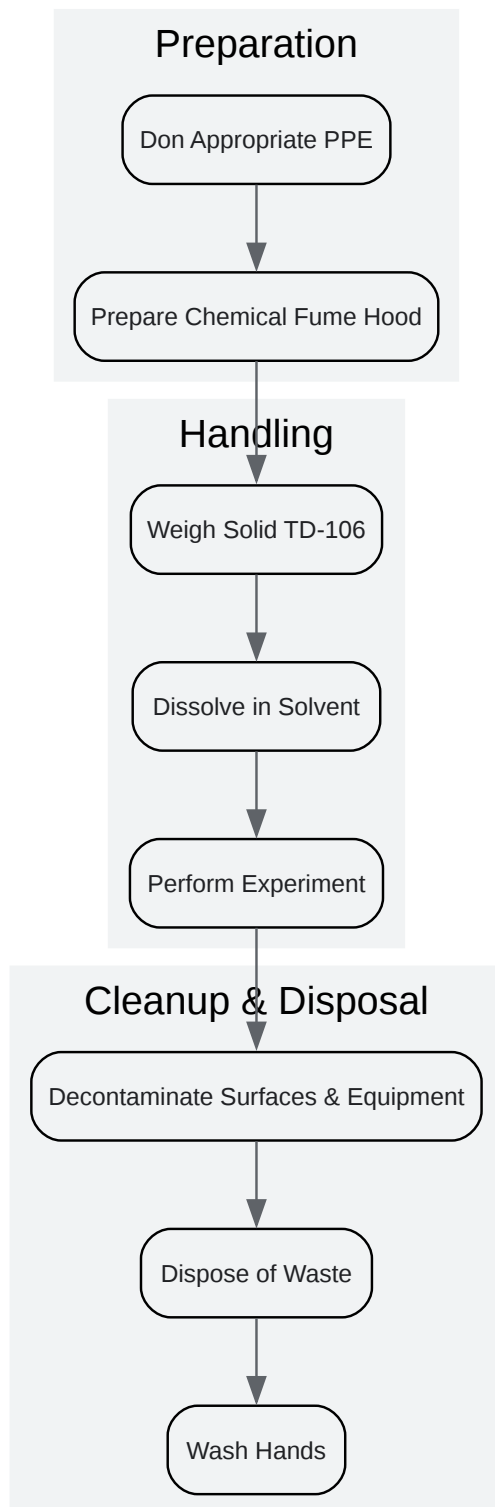
Disposal Protocol:

- Segregation: Segregate **TD-106** waste from other laboratory waste.
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the chemical name "**TD-106**".
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Collection: Arrange for collection by a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.

Visualized Workflows and Pathways

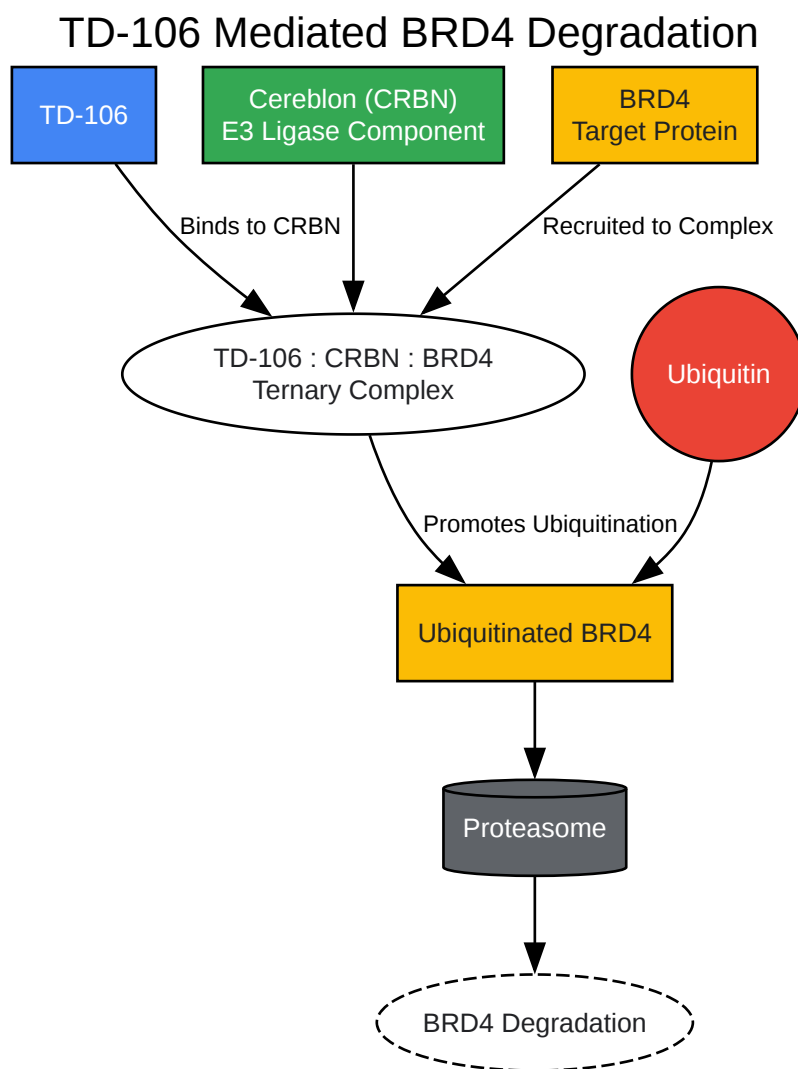
To further clarify procedures and mechanisms, the following diagrams are provided.

Safe Handling Workflow for TD-106



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Caption: A flowchart illustrating the step-by-step procedure for the safe handling of **TD-106**.



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Caption: The signaling pathway of **TD-106** inducing the degradation of the BRD4 protein.

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References

- 1. chemscene.com [chemscene.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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